

"Methyl 4-methylpicolinate" CAS number and database information

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Compound of Interest

Compound Name: Methyl 4-methylpicolinate

Cat. No.: B080786

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An In-depth Technical Guide to Methyl 4-methylpicolinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-methylpicolinate**, a pyridine derivative of interest in various chemical and pharmaceutical research areas. This document details its chemical identity, physicochemical properties, and key experimental protocols for its synthesis and characterization.

Compound Identification

Methyl 4-methylpicolinate is a chemical compound with the CAS Registry Number 13509-13-2.^{[1][2]} It is also known by several synonyms, including Methyl 4-methylpyridine-2-carboxylate and 4-Methylpicolinic acid methyl ester.^{[1][2]}

Identifier	Value
CAS Number	13509-13-2
Molecular Formula	C8H9NO2
Molecular Weight	151.16 g/mol
IUPAC Name	methyl 4-methylpyridine-2-carboxylate
InChI	1S/C8H9NO2/c1-6-3-4-9-7(5-6)8(10)11-2/h3-5H,1-2H3
InChIKey	QHZGJQWANGVCLB-UHFFFAOYSA-N
Canonical SMILES	<chem>COC(=O)C1=NC=CC(=C1)C</chem>

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Methyl 4-methylpicolinate**.

Property	Value	Source
Physical Form	Solid, semi-solid, or liquid	
Boiling Point	260.7 ± 20.0 °C at 760 mmHg	chemBlink
Density	1.104 ± 0.06 g/cm ³	chemBlink
Flash Point	111.5 ± 21.8 °C	chemBlink
Purity	Typically ≥97%	
Storage Temperature	Room temperature, under an inert atmosphere	

Experimental Protocols

1. Synthesis of **Methyl 4-methylpicolinate** via Fischer Esterification

This protocol describes a general method for the synthesis of **Methyl 4-methylpicolinate** from 4-methylpicolinic acid and methanol, using a strong acid as a catalyst.

Materials:

- 4-methylpicolinic acid (CAS 4021-08-3)[3][4]
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 1 equivalent of 4-methylpicolinic acid in an excess of anhydrous methanol (e.g., 10-20 equivalents).
- With gentle stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution. The addition is exothermic and should be done carefully.
- Attach a reflux condenser to the flask and heat the reaction mixture to reflux. Maintain the reflux for several hours (e.g., 4-8 hours), monitoring the reaction progress by thin-layer chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Redissolve the residue in an organic solvent such as dichloromethane or ethyl acetate.
- Carefully neutralize the acidic mixture by washing it with a saturated solution of sodium bicarbonate in a separatory funnel. Repeat the washing until the effervescence ceases.
- Wash the organic layer with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **Methyl 4-methylpicolinate**.
- The crude product can be further purified by column chromatography or distillation if necessary.

2. Spectroscopic Characterization

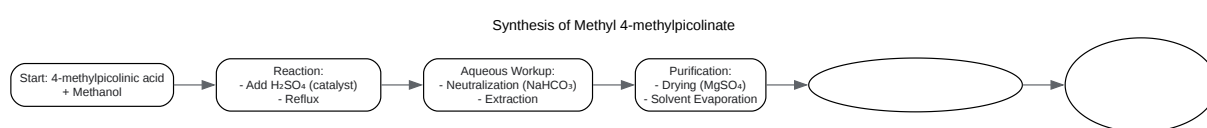
The structure and purity of the synthesized **Methyl 4-methylpicolinate** can be confirmed using various spectroscopic techniques.

- ^1H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy: The ^1H NMR spectrum should show characteristic peaks for the methyl ester protons (a singlet around 3.9 ppm), the methyl group on the pyridine ring (a singlet around 2.4 ppm), and the aromatic protons on the pyridine ring (typically in the 7.0-8.5 ppm range). The integration of these peaks should correspond to the number of protons in each environment.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy: The ^{13}C NMR spectrum will show distinct signals for the carbonyl carbon of the ester (around 165 ppm), the carbons of the pyridine ring, the methyl ester carbon, and the methyl group carbon.
- IR (Infrared) Spectroscopy: The IR spectrum should exhibit a strong absorption band for the C=O (carbonyl) stretching of the ester group, typically in the range of 1720-1740 cm^{-1} . Other

characteristic peaks for C-O stretching and aromatic C-H and C=C stretching will also be present.

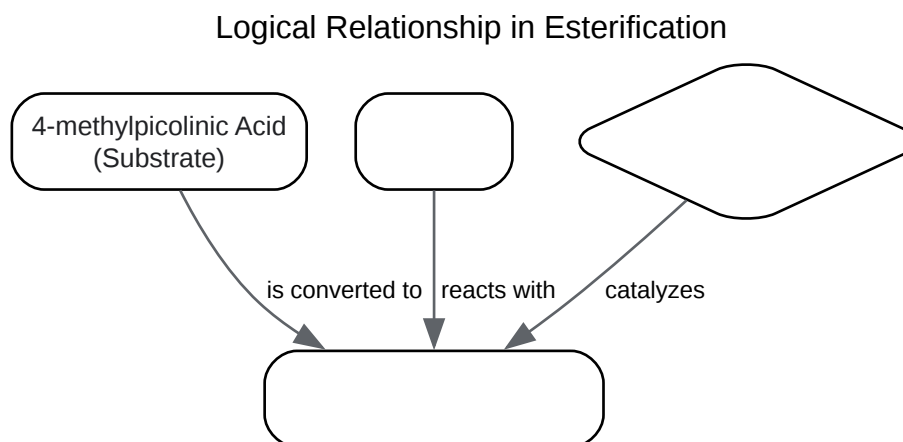
- MS (Mass Spectrometry): The mass spectrum will show the molecular ion peak (M^+) corresponding to the molecular weight of **Methyl 4-methylpicolinate** (151.16 g/mol). Fragmentation patterns can provide further structural information.

Visualizations



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Caption: A flowchart illustrating the key steps in the synthesis and characterization of **Methyl 4-methylpicolinate**.



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Caption: A diagram showing the roles of the reactants and catalyst in the formation of **Methyl 4-methylpicolinate**.

Safety Information

Methyl 4-methylpicolinate is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses. For more detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

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References

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